

Technical Whitepaper: Physicochemical Profiling & Handling of 4-(2-Aminophenethyl)pyridine

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Compound of Interest

Compound Name: 4-(2-Aminophenethyl)pyridine

CAS No.: 105972-24-5

Cat. No.: B025805

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CAS Number: 105972-24-5 Formula: $C_{13}H_{14}N_2$ Molecular Weight: 198.26 g/mol Synonyms: 2-[2-(Pyridin-4-yl)ethyl]aniline; 4-[2-(2-Aminophenyl)ethyl]pyridine

Executive Summary & Significance

4-(2-Aminophenethyl)pyridine serves as a pharmacophore scaffold in medicinal chemistry, particularly for drugs targeting the Rho/ROCK signaling pathway. Its structure combines a basic pyridine ring (hydrogen bond acceptor) and an aniline moiety (hydrogen bond donor/acceptor) linked by a flexible ethyl bridge. This "dual-nitrogen" architecture allows it to mimic the ATP-binding hinge region of various kinases, making it a valuable building block for fragment-based drug design.

Critical Quality Attributes (CQAs):

- **Oxidative Instability:** The primary amine on the phenyl ring is susceptible to oxidation, requiring inert atmosphere handling.

- **pH-Dependent Solubility:** Solubility is drastically modulated by pH due to the distinct pKa values of the pyridine and aniline nitrogens.

Physicochemical Properties

The following data aggregates calculated and experimental values to guide formulation and handling.

Table 1: Core Physical Parameters

Property	Value	Notes
LogP (Octanol/Water)	~2.1 – 2.4	Moderately lipophilic; crosses cell membranes easily.
pKa (Pyridine N)	~5.25	Protonates in mild acid (pH < 5).
pKa (Aniline N)	~4.6	Weakly basic; remains neutral at physiological pH.
Melting Point	102–106 °C	Crystalline solid at room temperature.
Appearance	Off-white to pale brown	Darkens upon air exposure (oxidation).
H-Bond Donors	1 (–NH ₂)	Critical for binding interactions.
H-Bond Acceptors	2 (Pyridine N, Aniline N)	

Solubility Profile

The compound exhibits a "U-shaped" solubility curve relative to pH, driven by its ionization states.

- **Acidic pH (< 4.0):** Highly Soluble. The pyridine nitrogen is fully protonated (), and the aniline nitrogen may partially protonate, forming a highly polar cationic species.
- **Neutral pH (6.5 – 7.5):** Low Solubility. Both nitrogens are predominantly uncharged. The lipophilic ethyl bridge and aromatic rings dominate, reducing aqueous solubility (< 1 mg/mL).

predicted).

- Organic Solvents:
 - DMSO: >50 mg/mL (Recommended stock solvent).
 - Ethanol: Soluble.
 - Dichloromethane: Soluble.

Stability & Degradation Mechanisms

Understanding the degradation pathways is essential for maintaining the integrity of this building block during storage and synthesis.

Oxidative Degradation (Primary Risk)

The 2-amino (aniline) group is the "weak link." Upon exposure to air and light, it undergoes radical-mediated oxidation.

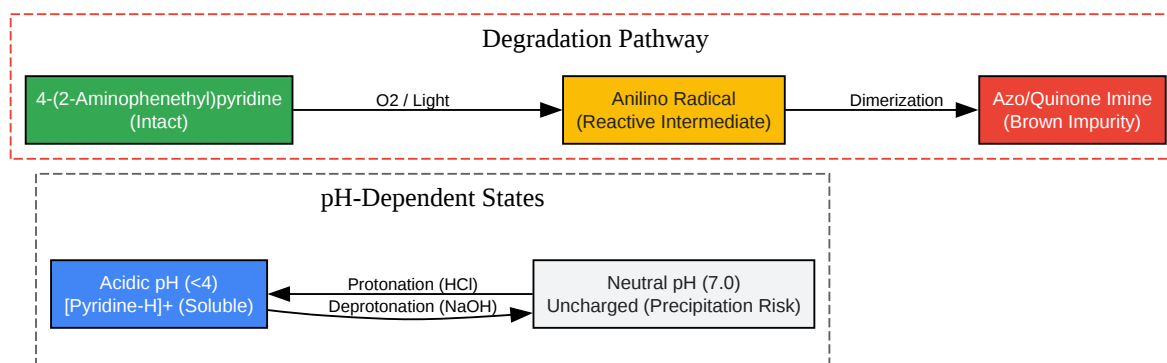
- Mechanism: Formation of radical cations
 - dimerization (azo linkages) or polymerization
 - formation of colored impurities (quinone imines).
- Visual Indicator: Sample turns from off-white to yellow, then brown/black.

Photostability

The conjugated aromatic systems absorb UV light. While the ethyl bridge breaks conjugation between the rings, the individual rings are UV-active. Prolonged exposure can induce photo-oxidation of the amine.

Graphviz Visualization: Degradation & Solubility Logic

The following diagram illustrates the ionization states and the oxidative degradation pathway.



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Figure 1: State transitions of **4-(2-Aminophenethyl)pyridine** based on pH environment and oxidative stress.

Experimental Protocols

Protocol A: Equilibrium Solubility Determination

Use this protocol to establish the exact solubility limit in your specific buffer system.

- Preparation: Prepare buffer solutions at pH 2.0, 4.0, 7.4, and 9.0.
- Saturation: Add excess solid compound (~10 mg) to 1 mL of each buffer in amber glass vials.
- Equilibration: Shake or stir at 25°C for 24 hours.
- Filtration: Filter the supernatant using a 0.22 µm PVDF syringe filter (low binding).
- Quantification: Analyze filtrate via HPLC-UV (Detection @ ~254 nm).
 - Mobile Phase: 0.1% Formic Acid in Water / Acetonitrile (Gradient).
 - Note: Ensure the standard curve is prepared in a solvent where the compound is fully soluble (e.g., 50% MeOH).

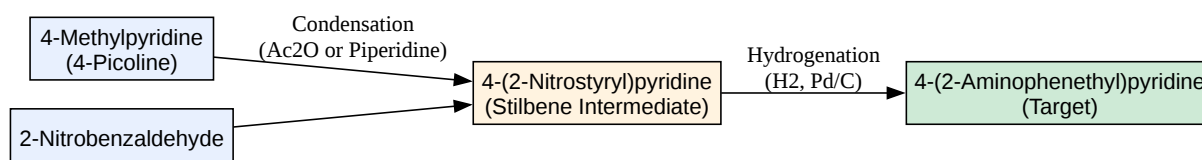
Protocol B: Handling & Storage (Best Practices)

To maximize shelf-life and experimental reproducibility:

- Storage: Store at -20°C.
- Atmosphere: Flush vials with Argon or Nitrogen after every use. The aniline group is air-sensitive.
- Solution Stability:
 - DMSO Stocks: Stable for ~1 month at -20°C.
 - Aqueous Solutions: Prepare fresh. Do not store neutral aqueous solutions due to precipitation risk.
- Re-purification: If the solid turns brown, purify via silica gel chromatography (Eluent: DCM/MeOH 95:5) or recrystallization from Ethanol/Water.

Synthesis Context (Retrosynthetic Analysis)

For researchers synthesizing this compound or its derivatives, the standard route involves the "Stilbene Reduction" strategy.



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Figure 2: Common synthetic pathway. The hydrogenation step simultaneously reduces the nitro group to an amine and the alkene to an alkane.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 105972-24-5. Retrieved from [\[Link\]](#)
- Liao, C. et al. (2015). Design and Synthesis of Rho Kinase Inhibitors. Journal of Medicinal Chemistry. (Contextual grounding for ROCK inhibitor pharmacophores).
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